

Personal protective equipment for handling Olivetol-d9

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Compound of Interest

Compound Name: Olivetol-d9

Cat. No.: B132284

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Essential Safety and Handling Guide for Olivetol-d9

This guide provides crucial safety and logistical information for the handling of **Olivetol-d9** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identifier:

- Name: **Olivetol-d9**
- Synonyms: 5-(nonadeuteriopentyl)benzene-1,3-diol, 1,3-Dihydroxy-5-pentylbenzene-d9[1]
- CAS Number: 137125-92-9[1]
- Molecular Formula: C₁₁H₇D₉O₂[2]
- Molecular Weight: 189.3 g/mol [1][2]

Hazard Identification and Personal Protective Equipment (PPE)

Olivetol, the non-deuterated analogue of **Olivetol-d9**, is classified with the following hazards. It is prudent to handle **Olivetol-d9** with the same precautions.

- Harmful if swallowed

- Causes skin irritation
- May cause an allergic skin reaction
- Causes serious eye damage
- Causes damage to organs (specific target organ toxicity, single exposure)
- Very toxic to aquatic life with long-lasting effects

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Eye/Face Protection	Safety Goggles	Tightly fitting with side-shields conforming to EN 166 (EU) or NIOSH (US).
Skin Protection	Gloves	Chemical-resistant, impervious gloves.
Lab Coat/Gown	Fire/flammable resistant and impervious clothing. Consider poly-coated gowns for increased resistance.	
Shoes	Closed-toed shoes.	
Respiratory Protection	Respirator	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. A surgical N-95 respirator can provide both respiratory and splash protection.

Quantitative Data Summary

The following table summarizes key physical and chemical properties for Olivetol and its deuterated form, **Olivetol-d9**.

Property	Olivetol	Olivetol-d9
Molecular Weight	180.243 g/mol	189.30 g/mol
Melting Point	46-48°C	Not specified
Boiling Point	313.3 ± 12.0 °C at 760 mmHg	Not specified
Flash Point	148.8 ± 14.2 °C	Not specified
Density	1.1 ± 0.1 g/cm ³	Not specified

Operational and Disposal Plans

Standard Operating Procedure for Handling Olivetol-d9

- Preparation:
 - Ensure a well-ventilated area, preferably a chemical fume hood.
 - Confirm that an eyewash station and safety shower are readily accessible.
 - Don all required PPE as specified in the table above.
- Handling:
 - Avoid contact with eyes, skin, and clothing.
 - Avoid inhalation of dust or fumes.
 - Use only in a well-ventilated area.
- Storage:
 - Store in a tightly closed container.
 - Keep in a cool, dry, and well-ventilated area away from incompatible substances such as acid chlorides, acid anhydrides, and oxidizing agents.
 - Store protected from light.

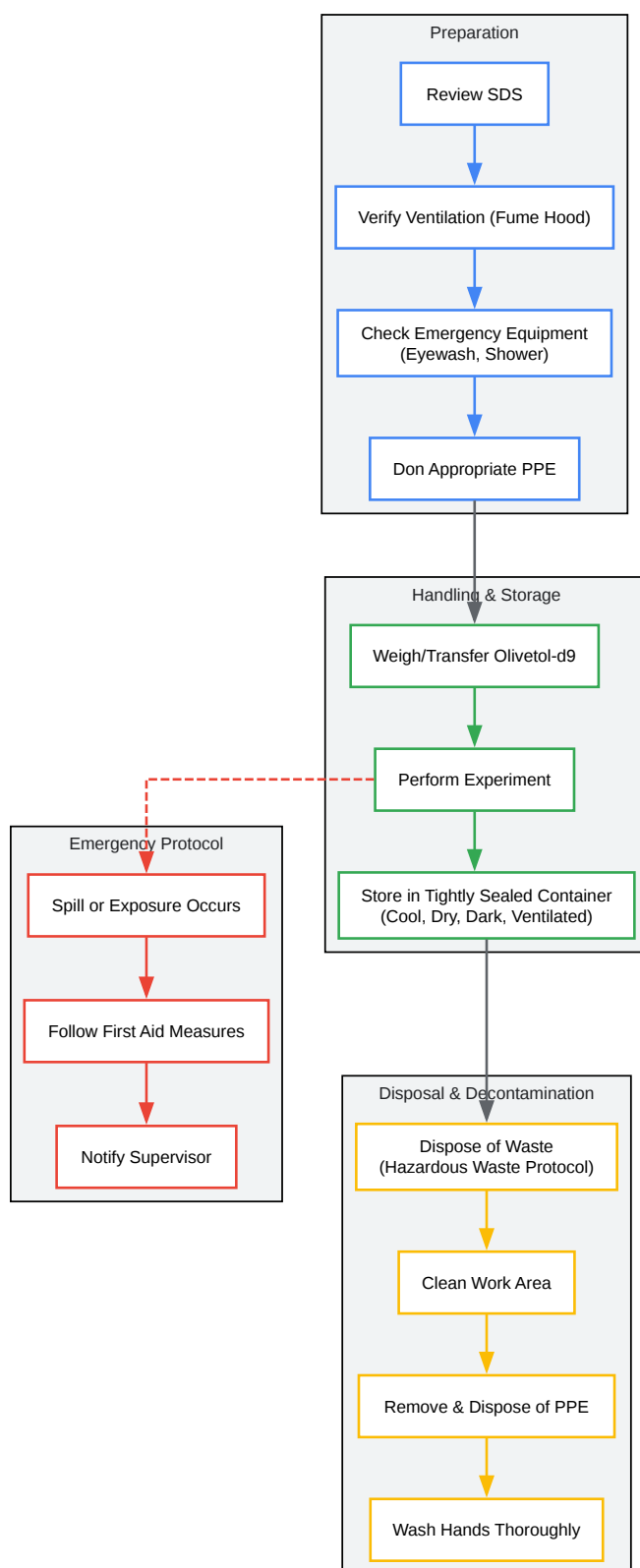
- Disposal:
 - Dispose of contaminated material as hazardous waste according to local, state, and federal regulations.
 - Do not allow the substance to enter sewers or water systems.

Emergency Response Protocol

Emergency Situation	Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Seek medical attention if irritation occurs. Wash clothing before reuse.
Inhalation	Move the person to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Seek immediate medical attention.
Spill	Wear appropriate PPE. Use a neutralizing agent if applicable. Contain and clean up the spill using appropriate methods and materials. Dispose of the waste as hazardous material.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Olivetol-d9**.



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Caption: Workflow for Safe Handling of **Olivetol-d9**.

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References

- 1. Olivetol-d9 | C₁₁H₁₆O₂ | CID 12313718 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Olivetol-d9 | CAS 137125-92-9 | LGC Standards [lgcstandards.com]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com